

Technical Support Center: Purification of 2-Chloro-4-methyl-5-nitrophenol

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Compound of Interest

Compound Name: 2-Chloro-4-methyl-5-nitrophenol

CAS No.: 100959-50-0

Cat. No.: B3183575

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Status: Active | Topic: Recrystallization & Purity Optimization | Ticket: #REC-2Cl-4Me-5NO2
Assigned Specialist: Dr. A. Vance, Senior Application Scientist

Executive Summary

You are likely isolating **2-Chloro-4-methyl-5-nitrophenol** as an intermediate in the synthesis of agrochemicals or specialty dyes. The primary challenge with this specific isomer is separating it from its regioisomers (e.g., 6-nitro or 3-nitro variants) generated during nitration, as well as removing oxidation byproducts (tars).

This guide prioritizes Ethanol/Water systems for general purity and Toluene for specific non-polar impurity removal.

Part 1: Solvent Selection & Solubility

Q: Which solvent system provides the best balance between yield and purity?

A: For this specific chloronitrocresol, we recommend a Binary Solvent System: Ethanol/Water (95:5 to 80:20 v/v).

- The Logic: The nitro group () and hydroxyl group () create a dipole capable of hydrogen bonding, making the compound highly soluble in hot ethanol. However, the chlorine and methyl substituents add lipophilicity.
 - Ethanol: Dissolves the compound readily at reflux ().
 - Water: Acts as an anti-solvent. Adding water increases the polarity of the bulk solvent, forcing the less polar organic impurities to stay in solution (or precipitate early as oils) while the target nitrophenol crystallizes out upon cooling.
- Alternative: If your crude material is highly colored (dark orange/brown tars), use Toluene. Toluene is excellent for retaining non-polar tarry byproducts in the mother liquor while the nitrophenol crystallizes.

Q: My compound is "oiling out" instead of crystallizing. Why?

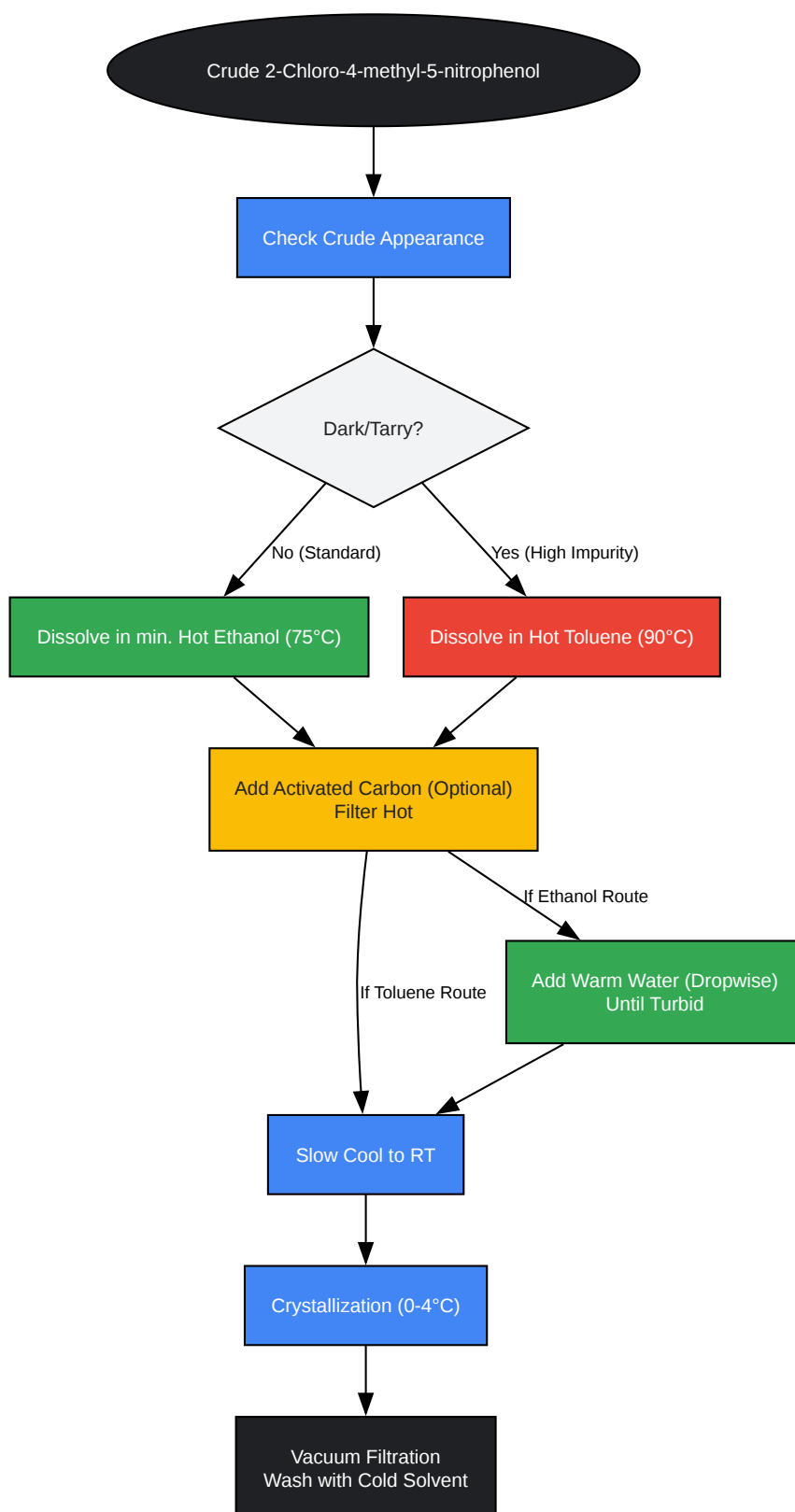
A: Oiling out occurs when the compound separates as a liquid phase before it crystallizes. This is common with nitrophenols if the solution is too concentrated or if the melting point is depressed by impurities.

Troubleshooting Protocol:

- Re-heat the mixture until the oil redissolves.
- Add more solvent (Ethanol). You are likely above the saturation limit for a stable crystal lattice.
- Seed the solution: Add a small crystal of pure product at a temperature just below the oiling point.
- Slower Cooling: Insulate the flask. Rapid cooling traps impurities, which depresses the melting point and causes oiling.

Part 2: The Crystallization Workflow

The following diagram outlines the critical decision points in the purification process.



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Figure 1: Decision matrix for solvent selection based on crude material quality.

Part 3: Impurity Profiling & Isolation

Q: How do I remove the specific regioisomer (e.g., 6-nitro)?

A: Regioisomers often have slightly different solubilities due to steric hindrance affecting crystal packing.

- Strategy: If the 6-nitro isomer is persistent, perform a fractional recrystallization.
 - Collect the first crop of crystals (usually the higher melting, more symmetrical 5-nitro isomer).
 - Do not push the yield too high by over-cooling or over-concentrating the mother liquor, as the more soluble 6-nitro isomer will co-precipitate.
 - Validation: Verify isomeric purity using
 - NMR. The aromatic proton signals will shift significantly depending on the nitro group's position relative to the shielding chlorine and methyl groups [1].

Q: The crystals are retaining a yellow/orange color. Is this normal?

A: Pure nitrophenols are inherently yellow. However, a dark orange or brown hue indicates oxidation products.

- Solution: Use activated charcoal during the hot dissolution step.
 - Warning: Do not use too much charcoal, or you will adsorb your product (phenols adsorb strongly to carbon). Use 1-2% by weight of the crude mass.

Part 4: Data & Specifications

Table 1: Physical Properties & Solvent Parameters

Parameter	Value / Recommendation	Notes
Target Compound	2-Chloro-4-methyl-5-nitrophenol	CAS: 100959-50-0 [2]
Molecular Weight	187.58 g/mol	
Predicted MP	100–145°C	Range based on similar isomers [3, 4]
Primary Solvent	Ethanol (95%)	Good solubility, easy removal. [1]
Anti-Solvent	Water	Induces precipitation; increases polarity.
Alternative Solvent	Toluene	Best for removing tarry non-polar impurities.
Drying Temp	40–50°C (Vacuum)	Avoid melting; sensitive to heat over long periods.

References

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Sources

- 1. 2-Chloro-4-nitrophenol synthesis - chemicalbook [chemicalbook.com]
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